

Physical and chemical properties of Bismuth-210

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An In-depth Technical Guide to the Physical and Chemical Properties of Bismuth-210

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of the radionuclide **Bismuth-210** (²¹⁰Bi). The information is tailored for researchers, scientists, and professionals in drug development who are interested in the applications and characteristics of this isotope. All quantitative data is summarized in structured tables for clarity and ease of comparison.

Introduction to Bismuth-210

Bismuth-210, also known historically as Radium E, is a naturally occurring radioisotope found in the uranium-238 decay chain.[1][2] It is a beta-emitting radionuclide that plays a significant role as the immediate parent of Polonium-210 (²¹⁰Po), a potent alpha emitter.[3] This parent-daughter relationship is a key feature of ²¹⁰Bi and underpins many of its applications in research and technology. While other bismuth isotopes like ²¹³Bi are more commonly associated with Targeted Alpha Therapy (TAT), the study of ²¹⁰Bi provides valuable insights into the production, chemistry, and handling of bismuth radioisotopes for medical applications.[4][5]

Physical Properties



The nuclear and radioactive properties of **Bismuth-210** are fundamental to its behavior and applications. It is characterized by a relatively short half-life and decays predominantly through beta emission.

Nuclear and Decay Characteristics

The key physical constants and decay properties of **Bismuth-210** are summarized in the table below.

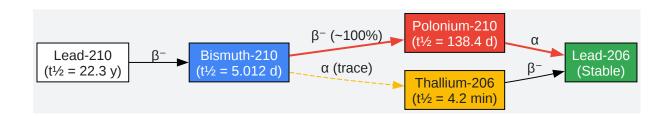
Property	Value
Mass Number (A)	210
Atomic Number (Z)	83
Neutron Number (N)	127
Isotopic Mass	209.9841202 u
Nuclear Spin and Parity	1-
Half-Life	5.012 days
Primary Decay Mode	Beta-minus (β ⁻)
β ⁻ Decay Probability	~100%
β ⁻ Decay Energy	1.1612 MeV
β ⁻ Average Energy	0.389 MeV[7]
Daughter Isotope (β^-)	Polonium-210 (²¹⁰ Po)
Secondary Decay Mode	Alpha (α)
α Decay Probability	1.32 x 10 ⁻⁴ %[8]
α Decay Energy	5.0365 MeV
Daughter Isotope (α)	Thallium-206 (²⁰⁶ TI)
Specific Activity	4.61 x 10 ¹⁵ Bq/g

Data compiled from multiple sources.[1][7][8]



Decay Pathway of Bismuth-210

Bismuth-210 undergoes beta decay, where a neutron in its nucleus is converted into a proton, emitting an electron (beta particle) and an antineutrino. This process transmutes **Bismuth-210** into Polonium-210. The subsequent decay of Polonium-210 via alpha emission to stable Lead-206 is a critical part of this decay sequence.



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Caption: Decay pathway of **Bismuth-210** and its parent and daughter nuclides.

Chemical Properties

The chemical behavior of **Bismuth-210** is identical to that of the stable Bismuth-209 isotope. Bismuth is a post-transition metal with chemical properties similar to arsenic and antimony.



Property	Description
Common Oxidation State	+3
Less Common Oxidation State	+5 (less stable in aqueous solutions)
Electronic Configuration	[Xe] 4f ¹⁴ 5d ¹⁰ 6s ² 6p ³
Electronegativity	2.02 (Pauling scale)
Reactivity	Reacts with nitric acid to form bismuth(III) nitrate. Dissolves in hydrochloric acid only in the presence of oxygen.[9]
Toxicity	Bismuth and its compounds are considered to have low toxicity for a heavy metal.[9]
Coordination Chemistry	The Bi ³⁺ ion can be coordinated by various bifunctional chelators, a critical aspect for its use in radiopharmaceuticals.[5]

Production and Experimental Protocols Production of Bismuth-210

Bismuth-210 can be produced artificially for research purposes. The most common method is through neutron activation of the stable Bismuth-209 isotope in a nuclear reactor.

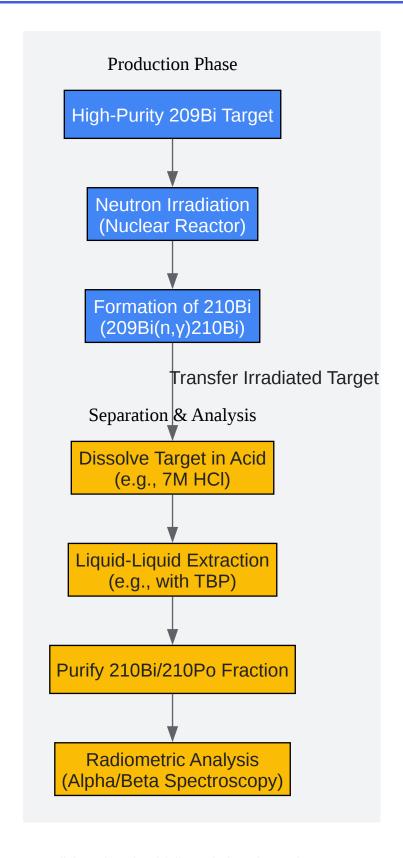
Reaction: 209 Bi + n \rightarrow 210 Bi + y

This reaction, denoted as 209 Bi(n,y) 210 Bi, involves the capture of a neutron by a Bismuth-209 nucleus, which then de-excites by emitting gamma radiation to form **Bismuth-210**.[3]

Experimental Protocol: Production and Separation

The following is a generalized workflow for the production of **Bismuth-210** and its subsequent separation for experimental use.





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Caption: General workflow for the production and separation of **Bismuth-210**.



Methodology:

- Target Preparation: A high-purity target of stable Bismuth-209 metal or oxide is prepared and encapsulated.
- Irradiation: The target is placed in a nuclear reactor and irradiated with a high flux of thermal neutrons. The duration of irradiation depends on the desired activity of ²¹⁰Bi.
- Cooling: After irradiation, the target is allowed to "cool" for a period to let short-lived impurity radionuclides decay.
- Dissolution: The irradiated target is dissolved in a suitable acid, such as concentrated hydrochloric or nitric acid.
- Chemical Separation: **Bismuth-210** can be separated from any remaining bulk ²⁰⁹Bi target material and its daughter product, ²¹⁰Po, using techniques like liquid-liquid extraction or ion exchange chromatography. For instance, Polonium can be selectively extracted from a hydrochloric acid solution using tributyl phosphate (TBP) as the extractant.[10]
- Purity Analysis: The purity of the final ²¹⁰Bi sample is assessed using gamma spectroscopy to identify any radionuclide impurities and alpha/beta spectroscopy to confirm the presence and activity of ²¹⁰Bi and its decay products.

Applications in Research and Drug Development

While Bismuth-213 is the more prominent bismuth isotope in clinical research for Targeted Alpha Therapy (TAT), the study of **Bismuth-210** is crucial for several reasons:

- Polonium-210 Generator: The primary application of ²¹⁰Bi is to serve as a laboratory-scale source for its daughter, Polonium-210.[3] The decay of ²¹⁰Bi provides a steady supply of ²¹⁰Po, which is used in various industrial applications and as a neutron source when mixed with beryllium.[3][11]
- Tracer Studies: As a radioisotope of bismuth, ²¹⁰Bi can be used as a tracer in environmental and geochemical studies to understand the transport and biological uptake of bismuth.[3]



• Model for Radiopharmaceutical Chemistry: The chemical protocols developed for handling and chelating bismuth are applicable across its various radioisotopes. Research on chelating agents for stable bismuth or ²¹⁰Bi can inform the development of bifunctional chelators for therapeutic isotopes like ²¹³Bi. The goal in TAT is to attach an alpha- or beta-emitting radionuclide to a targeting vector (like an antibody) that selectively binds to cancer cells.[5][6] The principles of chelation chemistry are universal to the element, making ²¹⁰Bi a useful surrogate for developing these complex molecules.

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